Application Note: Scale-Up Synthesis of 3-Methylbenzo[d]isoxazole Derivatives

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Compound of Interest

Compound Name:	*3-Methyl-benzo[d]isoxazole-5-boronic acid*
Cat. No.:	*B8188690*

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Subtitle: Strategic Pathways, Mechanistic Causality, and Self-Validating Protocols

Introduction & Strategic Overview

The 1,2-benzisoxazole (benzo[d]isoxazole) core is a privileged heterocyclic scaffold embedded in numerous biologically active compounds. It is a critical structural motif in atypical antipsychotics (e.g., risperidone, paliperidone), anticonvulsants, and highly potent BRD4 bromodomain inhibitors[1]. Functionalization at the C3 position—specifically the synthesis of 3-methylbenzo[d]isoxazole derivatives—serves as a foundational building block for modulating pharmacological properties and expanding chemical space[2].

Transitioning the synthesis of 3-methylbenzo[d]isoxazole from medicinal chemistry scales (milligrams) to process scales (kilograms) requires rigorous optimization of thermodynamics, reagent stability, and regioselectivity. This guide outlines the two primary synthetic methodologies for scale-up, detailing the mechanistic causality behind reagent selection and providing self-validating experimental protocols.

Mechanistic Pathways & Strategic Selection

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The construction of the benzo[d]isoxazole ring fundamentally relies on the annulation of the isoxazole ring onto a pre-existing benzene core. For industrial scale-up, two primary retrosynthetic disconnections are dominant: the C-O Bond Formation (SNAr) and the N-O Bond Formation (Dehydration)[3].

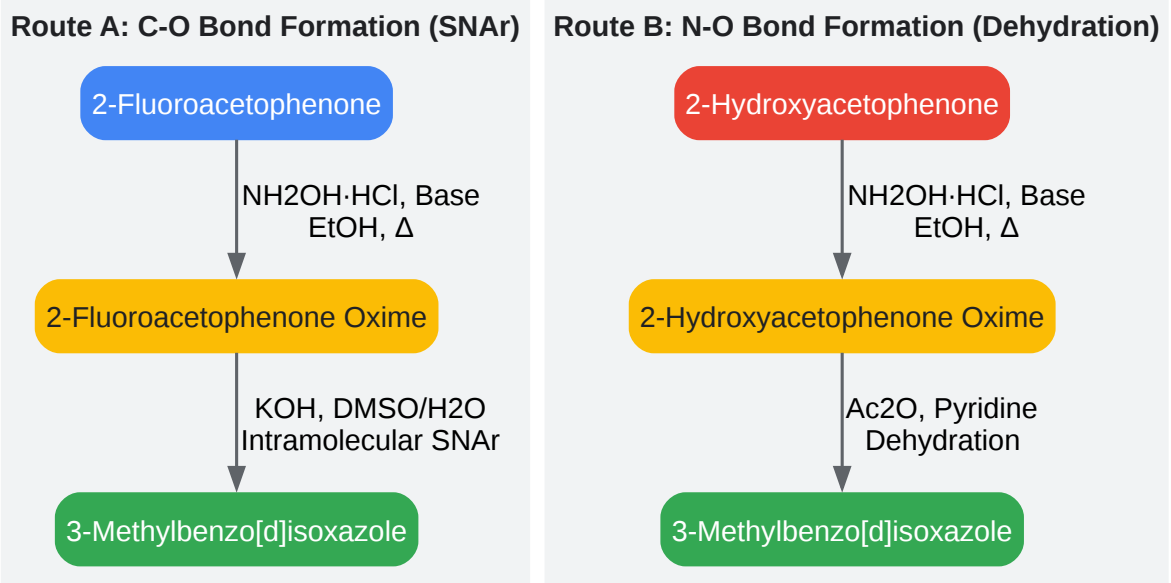

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Fig 1. Mechanistic pathways for 1,2-benzisoxazole synthesis via C-O and N-O bond formation.

Causality Behind Experimental Choices

Route A: C-O Bond Formation (The SNAr Approach)

- Causality: The fluorine atom in 2-fluoroacetophenone is highly electronegative, withdrawing electron density via the inductive effect (-I). This renders the ortho-carbon highly

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electrophilic. When the oxime is formed, the oxime oxygen acts as a potent nucleophile under basic conditions (e.g., KOH). The strong thermodynamic driving force of forming the stable aromatic isoxazole ring, coupled with the high lattice energy of the byproduct (KF), makes this intramolecular Nucleophilic Aromatic Substitution (SNAr) highly efficient.

- Scale-Up Advantage: Avoids the use of moisture-sensitive dehydrating agents and produces benign aqueous waste streams.

Route B: N-O Bond Formation (The Dehydration Approach)

- Causality: Starting from 2-hydroxyacetophenone, the intermediate oxime possesses a hydroxyl group (-OH) which is a notoriously poor leaving group. To facilitate N-O bond formation, the oxime -OH must be activated. The addition of acetic anhydride (Ac_2O) in the presence of pyridine converts the oxime into an O-acetate. The acetate is an excellent leaving group, significantly lowering the activation energy for the subsequent nucleophilic attack by the deprotonated phenolic oxygen[3][4]. Triflic anhydride (Tf_2O) can also be deployed as a milder, highly efficient alternative for this transformation[5].

- Scale-Up Advantage: Utilizes highly inexpensive, globally available starting materials.

Detailed Experimental Protocols (Self-Validating)

Protocol 1: Large-Scale Synthesis via C-O Bond Formation (SNAr Route)

This protocol is highly recommended for multi-kilogram batches due to its robust impurity profile and ease of purification.

Step 1: Oximation of 2-Fluoroacetophenone

- Charge: To a 50 L glass-lined reactor, add 2-fluoroacetophenone (1.0 eq, 10.0 mol) and absolute ethanol (20 L).

- Addition: Add hydroxylamine hydrochloride ($NH_2OH \cdot HCl$, 1.2 eq) followed by sodium acetate (NaOAc, 1.2 eq). Causality: NaOAc is chosen over carbonates to prevent excessive CO_2 gas evolution, which poses a pressurization risk at scale.

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- Reaction: Heat the mixture to reflux (78 °C) for 4 hours.
- Self-Validation (IPC): Monitor via TLC (Hexane:EtOAc 4:1). The reaction is complete when the starting material (Rf ≈ 0.6) is entirely consumed, replaced by the oxime (Rf ≈ 0.3).
- Work-up: Concentrate the ethanol under vacuum. Quench with cold water (15 L) to precipitate the 2-fluoroacetophenone oxime. Filter and dry.

Step 2: Base-Promoted Intramolecular Cyclization

- Charge: Dissolve the dried oxime (1.0 eq) in a mixture of DMSO (10 L) and Water (2 L).
- Activation: Slowly add Potassium Hydroxide (KOH) flakes (3.0 eq). Causality: KOH in a DMSO/Water matrix provides optimal basicity to deprotonate the oxime while maintaining solubility of the resulting phenoxide-like intermediate.
- Reaction: Heat the mixture to 80 °C for 6–8 hours[6].
- Self-Validation (IPC): Macroscopically, as the highly lipophilic 3-methylbenzo[d]isoxazole forms, the reaction mixture will transition from a homogeneous solution to a biphasic suspension. TLC will show a new, highly UV-active product spot (Rf ≈ 0.7).
- Work-up: Cool to room temperature, dilute with water (20 L), and extract with dichloromethane (3 × 5 L). Wash the organic layer with brine, dry over Na_2SO_4, and concentrate to afford the product.

Protocol 2: Alternative Synthesis via N-O Bond Formation (Dehydration Route)

This route is preferred when the corresponding 2-fluoro starting materials are cost-prohibitive or unavailable[4].

Step 1: Oximation of 2-Hydroxyacetophenone

- Follow the exact oximation procedure described in Protocol 1, substituting 2-hydroxyacetophenone as the starting material.

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Step 2: Cyclization via Acetylation/Dehydration

- Charge: Dissolve 2-hydroxyacetophenone oxime (1.0 eq) in anhydrous pyridine (5 volumes).
- Addition: Cool the reactor to 0–5 °C. Slowly add acetic anhydride (Ac_2O, 1.5 eq) dropwise. Causality: Pyridine acts as both the solvent and an acyl transfer catalyst, forming a highly reactive N-acetylpyridinium intermediate that accelerates the acetylation of the oxime.
- Reaction: Allow the mixture to warm to room temperature, then heat to reflux for 2–4 hours[4].
- Self-Validation (IPC): The initial acetylation step is distinctly exothermic; a temperature spike of 10–15 °C within the first 15 minutes validates the activation of the oxime. GC-MS tracking is ideal here: the initial oxime (m/z 151) will rapidly shift to the acetate intermediate (m/z 193), followed by the emergence of the final cyclized product (m/z 133)[5].
- Work-up: Pour the mixture over crushed ice and dilute HCl (to neutralize pyridine). Extract with ethyl acetate, wash with saturated $NaHCO_3$, dry, and concentrate.

Quantitative Data & Analytical Characterization

To aid in the selection of the appropriate synthetic pathway and to verify the final product, the following quantitative parameters and analytical benchmarks are provided.

Table 1: Comparative Analysis of Synthetic Routes for Scale-Up

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Parameter	Route A (C-O Bond Formation)	Route B (N-O Bond Formation)
Starting Material	2-Fluoroacetophenone	2-Hydroxyacetophenone
Key Intermediate	2-Fluoroacetophenone Oxime	2-Hydroxyacetophenone Oxime
Cyclization Mechanism	Intramolecular SNAr	Acetylation followed by Dehydration
Reagents	KOH, DMSO/Water	Ac_2O, Pyridine (or Tf_2O)
Typical Yield	85 - 92%	75 - 85%
Scale-Up Suitability	Excellent (Aqueous compatible)	Good (Requires anhydrous conditions)
Primary Byproducts	KF, H_2O	Acetic Acid, Pyridinium Acetate

Table 2: Analytical Characterization of 3-Methylbenzo[d]isoxazole[5]

Analytical Method	Key Signals / Parameters
^1H NMR (300 MHz, DMSO-d_6)	δ 2.38 (s, 3H, CH_3), 7.29 (m, 4H, Ar-H)
^{13}C NMR (75 MHz, DMSO-d_6)	δ 16.5 (CH_3), 112.1, 121.3, 122.1, 126.1, 130.8, 152.1, 160.3
GC-MS (EI)	m/z 133 $[M]^+$
IR (KBr)	3037, 2919, 1614 (C=N), 1597, 1527, 1405, 1323, 813 cm^{-1}

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